

A Comparative Guide to the Mass Spectrometry Fragmentation Patterns of 5-Aryl Isatins

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Compound of Interest

Compound Name: 5-(2-Methoxyphenyl)-1H-indole-2,3-dione

CAS No.: 893736-27-1

Cat. No.: B12118955

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In the landscape of medicinal chemistry and drug discovery, isatin (1H-indole-2,3-dione) and its derivatives stand out as a "privileged scaffold" due to their wide array of biological activities, including anticancer, antiviral, and antimicrobial properties. The functionalization of the isatin core, particularly at the C5 position with an aryl moiety, has been a key strategy in the development of novel therapeutic agents. Understanding the structural characteristics of these 5-aryl isatins is paramount, and mass spectrometry (MS) is an indispensable tool for their identification and structural elucidation. This guide provides an in-depth comparison of the mass spectrometry fragmentation patterns of 5-aryl isatins, offering insights into how different substituents on the isatin core influence their behavior under electron ionization (EI).

The Fundamental Fragmentation of the Isatin Core

To appreciate the influence of a C5-aryl substituent, it is essential first to understand the characteristic fragmentation of the parent isatin molecule. Under electron ionization, the isatin molecule readily ionizes to form a molecular ion ($[M]^{\bullet+}$). The most prominent fragmentation

pathway involves the neutral loss of a molecule of carbon monoxide (CO) from the α -dicarbonyl system. This is a hallmark of isatin and its derivatives.

The mass spectrum of isatin typically shows a molecular ion peak at an m/z of 147. The base peak, the most intense signal in the spectrum, is observed at an m/z of 119, corresponding to the $[M-CO]^+$ fragment. A subsequent, less favorable fragmentation can occur with the loss of a hydrogen cyanide (HCN) molecule from the $[M-CO]^+$ fragment, resulting in a signal at m/z 92.

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